

Essential Safety and Handling Guide for SKF Lubricants

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Compound of Interest

Compound Name: SKF 10810

CAS No.: 18139-33-8

Cat. No.: B15576419

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling SKF lubricants, using a composite of information from various SKF Safety Data Sheets (SDS). While a specific SDS for "**SKF 10810**" was not identified, this document synthesizes common safety protocols for SKF lubricating greases to ensure safe operational and disposal procedures.

Personal Protective Equipment (PPE) and Handling

When handling SKF lubricants, adherence to the following PPE guidelines is crucial to minimize exposure and ensure personal safety.

General Handling Precautions:

- Use in well-ventilated areas.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Wash hands thoroughly before breaks, using restrooms, and at the end of the work shift.[\[4\]](#)
[\[5\]](#)[\[6\]](#)

- Eye wash stations and running water should be readily accessible.[4][5][6]
- Avoid eating, drinking, and smoking in work areas.[5][6]
- Store in original, tightly closed containers in a dry, cool place away from direct sunlight and strong oxidizing agents.[1][4][5][6]

Summary of Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye/Face Protection	Safety goggles are recommended, especially if there is a risk of splashing.[1][3][4][5]	To prevent eye irritation from contact.[3][4][5][6]
Hand Protection	Wear protective gloves.[4][5][6] Nitrile or rubber gloves are recommended.[1][3][4]	To prevent skin irritation and sensitization.[4] Some products may cause an allergic skin reaction.[4][5]
Respiratory Protection	Generally not required under normal, well-ventilated conditions.[1][3] If spray mist is generated, a P2 filter respirator may be necessary.[1][2]	To avoid inhalation of vapors or mists that could cause respiratory discomfort.
Protective Clothing	Standard work clothes are typically sufficient. For emergency situations or significant spills, a protective suit may be recommended.[1][4][5][6]	To minimize skin contact with the lubricant.

Emergency Procedures

Immediate and appropriate responses in case of accidental exposure are critical.

Exposure Route	First Aid Measures
Inhalation	Move the exposed individual to fresh air. If discomfort persists, seek medical attention.[1][2][3][4][6]
Skin Contact	Remove contaminated clothing and wash the affected skin area with soap and water.[1][2][3][4][5][6] If irritation or other symptoms develop and persist, seek medical advice.[1][2][3][4][5][6]
Eye Contact	Immediately flush the eyes with water, preferably using an eyewash station, for at least 5-15 minutes.[1][2][4][5][6] If irritation persists, seek medical attention.[1][2][3][4][5][6]
Ingestion	Wash out the mouth with water and drink one to two glasses of water.[1][2][3][4][6] Seek medical advice if discomfort occurs.[1][2][3][4][6]

In the event of a fire, use powder, foam, or water mist to extinguish.[2][3][4][5][6] Do not use a direct water jet, as it may spread the fire.[1][2][3][5][6] Firefighters should wear a Self-Contained Breathing Apparatus (SCBA).[2][4][5][6]

Spill and Disposal Plan

Proper containment and disposal of SKF lubricants are essential to prevent environmental contamination.

Spill Response:

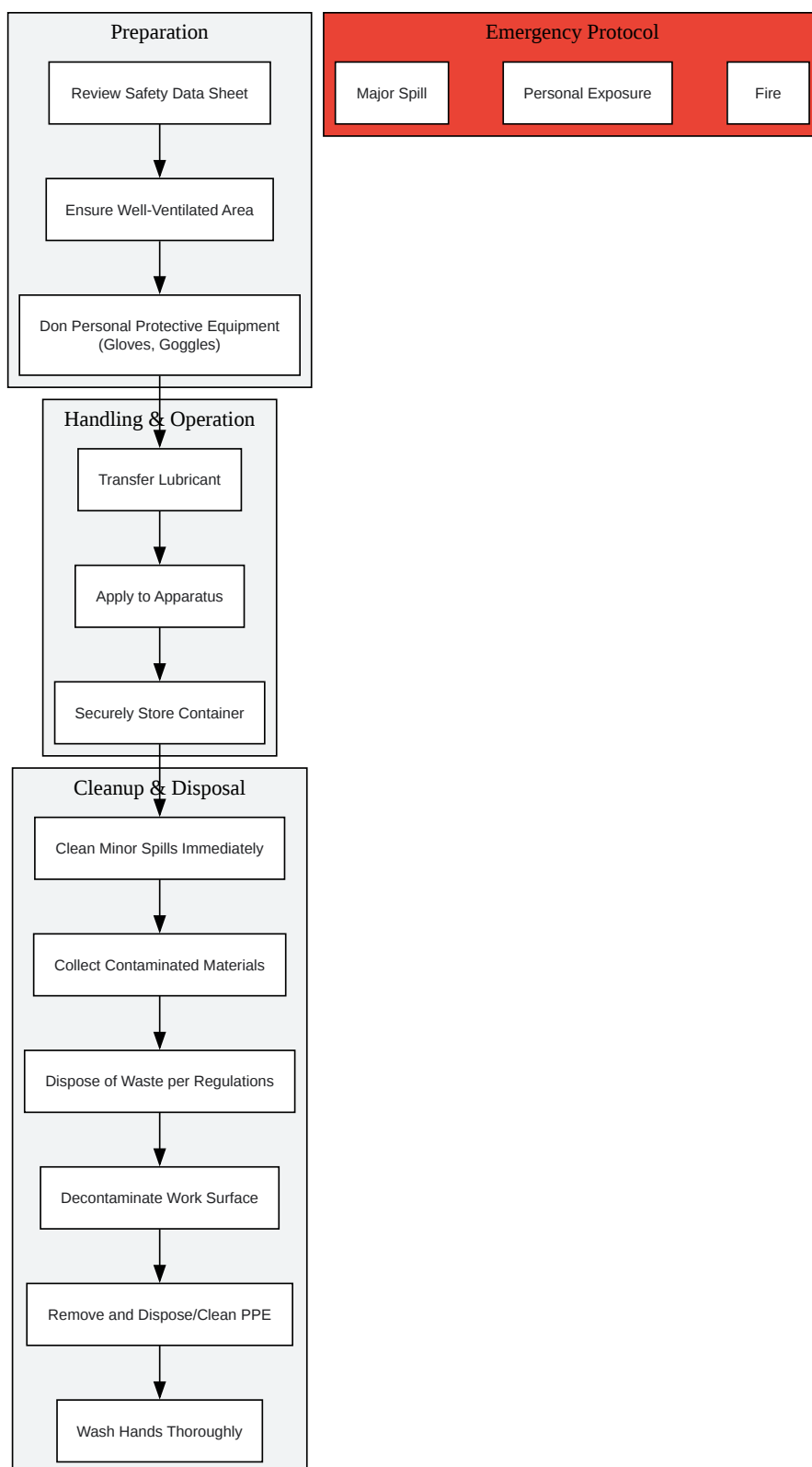
- For non-emergency personnel: Keep unnecessary individuals away and stay upwind.[1][3][4][5][6]
- Containment: Stop the leak if it can be done safely. Prevent the spillage from entering drains or surface water.[1][2][3][4][5][6]
- Clean-up: Absorb the spill with an inert material like sand and transfer it to a suitable waste container.[1][2][4][6] Minor spills can be wiped up with a cloth.[1][4][5][6]

Disposal:

- Dispose of waste and residues in accordance with local authority requirements.

Experimental Workflow for Handling SKF Lubricants

The following diagram illustrates the standard workflow for safely handling SKF lubricants in a laboratory setting.



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Caption: Standard workflow for handling SKF lubricants.

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